

Technical Guide: Fmoc-D-2,4,5-Trifluorophenylalanine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fmoc-D-2,4,5-trifluorophenylalanine*

CAS No.: 1217837-13-2

Cat. No.: B2438457

[Get Quote](#)

Strategic Integration in Peptide Therapeutics and Medicinal Chemistry[1][2]

Part 1: Chemical Identity & Core Specifications[3]

Fmoc-D-2,4,5-trifluorophenylalanine is a highly specialized, non-canonical amino acid used primarily in the optimization of peptide therapeutics. By incorporating three fluorine atoms onto the phenyl ring in the 2, 4, and 5 positions, this residue dramatically alters the electronic landscape of the side chain without significantly changing its steric bulk. This modification is critical for modulating lipophilicity, proteolytic stability, and

-

stacking interactions in ligand-receptor binding.

Key Technical Data

Property	Specification
CAS Number	1217837-13-2
Chemical Name	N-alpha-(9-Fluorenylmethyloxycarbonyl)-2,4,5-trifluoro-D-phenylalanine
Synonyms	Fmoc-D-Phe(2,4,5-F3)-OH; Fmoc-(R)-2,4,5-trifluorophenylalanine
Molecular Formula	
Molecular Weight	441.40 g/mol
MDL Number	MFCD06659134
Chirality	D-Isomer (R-configuration)
Appearance	White to off-white powder
Solubility	Soluble in DMF, DMSO; sparingly soluble in DCM
Purity Standard	(HPLC) required for SPPS

Part 2: Strategic Application in Drug Design

The selection of the 2,4,5-trifluoro substitution pattern is rarely arbitrary; it is a calculated decision in Structure-Activity Relationship (SAR) studies.

1. Quadrupole Moment Inversion &

-Stacking

Native Phenylalanine (Phe) possesses a negative quadrupole moment above and below the ring plane (electron-rich). The introduction of three highly electronegative fluorine atoms pulls electron density away from the ring center.

- Mechanism: This inversion creates an electron-deficient -system.

- Application: It promotes strong, orthogonal

-

stacking interactions with electron-rich aromatic rings (e.g., native Phe, Trp, Tyr) in the target protein, potentially increasing binding affinity by orders of magnitude [1].

2. Metabolic Stability

The C-F bond is one of the strongest in organic chemistry (approx. 116 kcal/mol).

- Mechanism: Fluorine substitution blocks metabolic "hotspots" on the phenyl ring that are susceptible to oxidative metabolism (e.g., hydroxylation by Cytochrome P450).
- Result: Incorporation of the D-isomer further confers resistance to proteolytic degradation by endogenous proteases, which typically recognize L-stereochemistry [2].

3. Lipophilicity Modulation

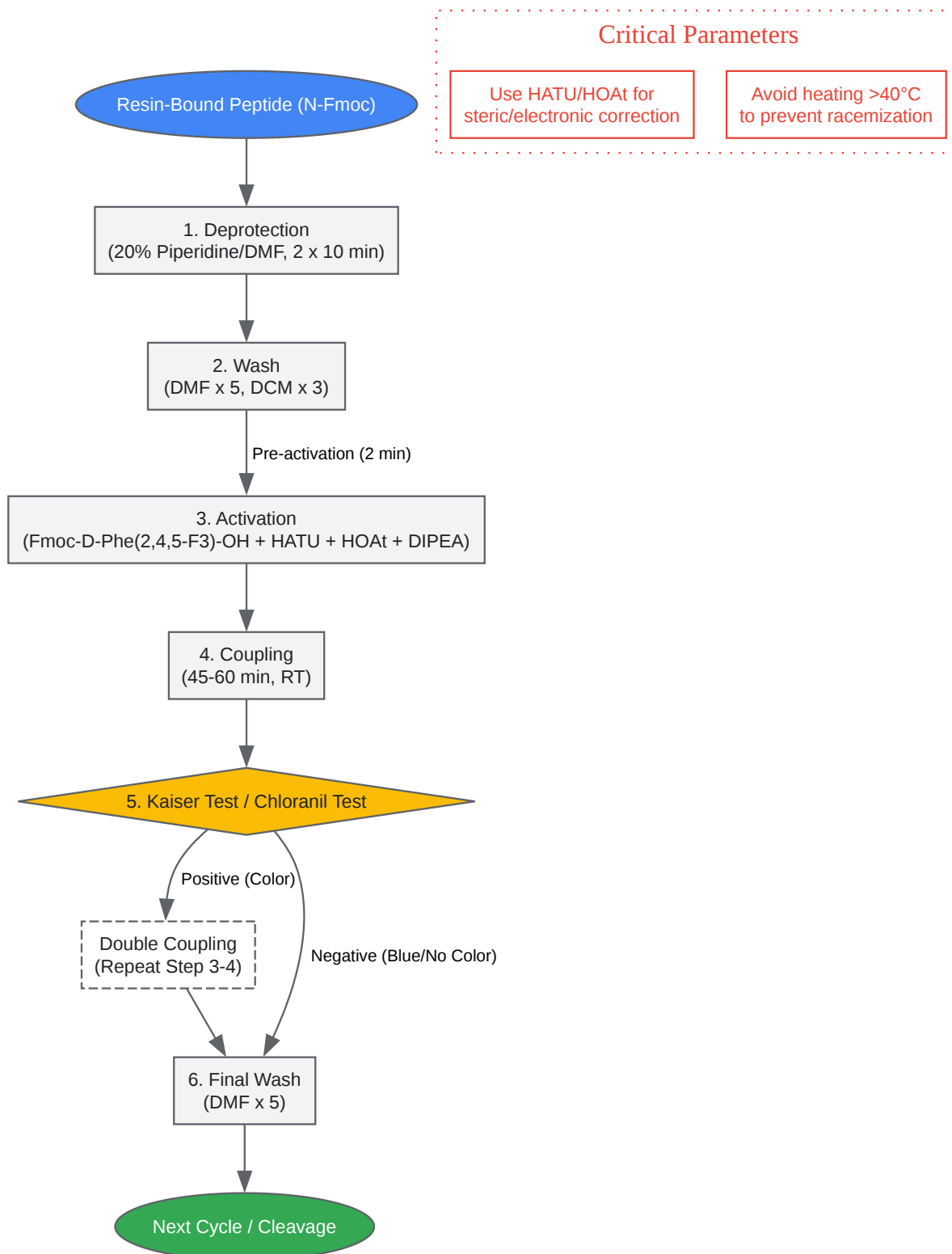
- Mechanism: The trifluoro-motif increases the hydrophobicity (LogP) of the residue compared to native Phe.
- Application: This enhances membrane permeability for intracellular targets and improves the blood-brain barrier (BBB) penetration profile of peptide drugs [3].

Part 3: Experimental Protocol (Solid-Phase Peptide Synthesis)

Directive: The electron-withdrawing nature of the trifluorophenyl group exerts an inductive effect. While the

-amino group is separated by a methylene bridge, the overall lipophilicity of the growing peptide chain changes. Standard coupling protocols must be adjusted to prevent aggregation and ensure complete acylation.

Workflow Visualization: SPPS Cycle for Fluorinated Residues



[Click to download full resolution via product page](#)

Figure 1: Optimized Solid-Phase Peptide Synthesis (SPPS) cycle for the incorporation of **Fmoc-D-2,4,5-trifluorophenylalanine**, emphasizing checkpoint validation.

Detailed Methodology

1. Reagents Preparation:

- Amino Acid Solution: Dissolve **Fmoc-D-2,4,5-trifluorophenylalanine** (4.0 eq relative to resin loading) in anhydrous DMF (0.2 M concentration).
- Activator: Use HATU (3.9 eq) and HOAt (3.9 eq). Note: HOAt is preferred over HOBt due to the "neighboring group effect" of the pyridine nitrogen, which accelerates coupling for modified residues.
- Base: DIPEA (8.0 eq).

2. Deprotection (Fmoc Removal):

- Treat resin with 20% Piperidine in DMF (v/v) containing 0.1 M HOBt (to suppress aspartimide formation if Asp is present).
- Perform two cycles: 5 minutes followed by 10 minutes.
- Validation: Monitor UV absorbance of the piperidine waste at 301 nm (dibenzofulvene-piperidine adduct) to confirm deprotection.

3. Activation & Coupling:

- Pre-activate the amino acid/HATU/HOAt mixture with DIPEA for exactly 2 minutes before adding to the resin. Do not exceed 5 minutes to avoid racemization of the activated ester.
- Add mixture to the reaction vessel. Agitate at Room Temperature for 60 minutes.
- Why HATU? The electron-withdrawing fluorine atoms can subtly alter the solubility and aggregation properties of the peptide. HATU ensures high coupling efficiency even in "difficult" sequences.

4. In-Process Quality Control (IPC):

- Perform a Chloranil Test (for secondary amines) or Kaiser Test (for primary amines).
- Observation: If the resin beads remain colorless, coupling is >99% complete. If blue/purple, perform a "Double Coupling" step using fresh reagents.

Part 4: Analytical Validation

Upon cleavage from the resin (typically using TFA/TIS/H₂O 95:2.5:2.5), the identity of the peptide containing **Fmoc-D-2,4,5-trifluorophenylalanine** must be verified.

Parameter	Method	Acceptance Criteria
Identity	ESI-MS or MALDI-TOF	Observed Mass
Purity	RP-HPLC (C18 Column)	Single peak area integration
Chiral Purity	Chiral HPLC / GC-MS	L-isomer (Racemization check)

Note on NMR:

-NMR is a powerful tool for validation. The 2,4,5-trifluoro substitution pattern will yield distinct chemical shifts (typically -110 to -145 ppm range depending on solvent), providing an orthogonal check for structural integrity [4].

References

- Chem-Impex International. "**Fmoc-D-2,4,5-trifluorophenylalanine** Product Specifications." Catalog No. 24083. Accessed March 2026.
- Beilstein Journal of Organic Chemistry. "Fluorinated phenylalanines: synthesis and pharmaceutical applications." Beilstein J. Org. Chem. 2020, 16, 1022–1050.
- National Institutes of Health (PMC).
-amino acids in development of therapeutic peptides." Expert Opin Drug Discov.[1] 2018.

- Aralez Bio. "Fmoc-2,4,5-trifluoro-L-phenylalanine Technical Data." Aralez Bio Catalog. Accessed March 2026.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Guide: Fmoc-D-2,4,5-Trifluorophenylalanine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2438457/docs#technical-guide-fmoc-d-2-4-5-trifluorophenylalanine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check